

# "1-Hydroxy-2-hexadecen-4-one" molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Hydroxy-2-hexadecen-4-one

Cat. No.: B15177116

[Get Quote](#)

## Technical Dossier: 1-Hydroxy-2-hexadecen-4-one

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a summary of the core molecular properties of **1-Hydroxy-2-hexadecen-4-one**. The information is based on the chemical structure derived from its IUPAC name, as detailed literature and experimental data for this specific compound are not readily available in public databases.

## Molecular Data

The fundamental molecular properties of **1-Hydroxy-2-hexadecen-4-one** have been calculated based on its constituent atoms and structure. These properties are essential for any experimental design, including reaction stoichiometry, solution preparation, and analytical characterization.

| Property          | Value  |
|-------------------|--|
| Molecular Formula | C <sub>16</sub> H <sub>30</sub> O <sub>2</sub>                           |
| Molecular Weight  | 254.41 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Exact Mass        | 254.22458 u <a href="#">[1]</a> <a href="#">[2]</a>                      |

## Experimental Protocols

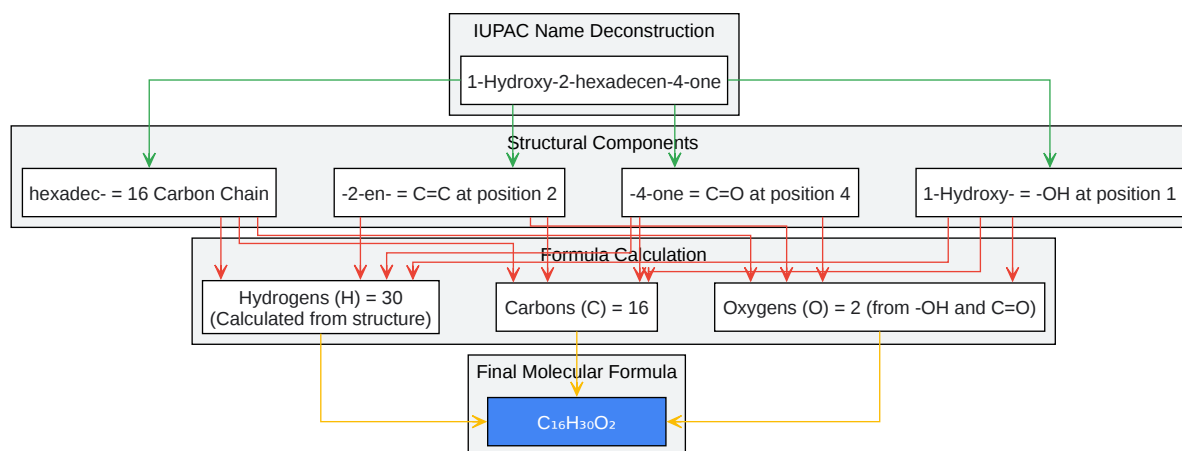
A comprehensive search of scientific literature and chemical databases did not yield specific, validated experimental protocols for the synthesis, purification, or analysis of **1-Hydroxy-2-hexadecen-4-one**. Researchers planning to work with this molecule may need to develop methodologies based on standard organic chemistry techniques for the synthesis and handling of unsaturated hydroxy ketones. General approaches could involve aldol condensation reactions or the oxidation of corresponding diols, followed by standard purification methods like column chromatography and characterization by NMR and mass spectrometry.

## Biological and Signaling Pathways

Currently, there is no available information in the searched scientific literature regarding the biological activity, metabolic fate, or associated signaling pathways for **1-Hydroxy-2-hexadecen-4-one**. While isomers with the same molecular formula, such as palmitoleic acid, are known to have roles in lipid metabolism and cellular signaling, no such data has been published for **1-Hydroxy-2-hexadecen-4-one**.<sup>[1][4]</sup> Future research would be required to elucidate any potential biological functions.

## Logical Derivation of Molecular Formula

The following diagram illustrates the logical workflow used to determine the molecular formula of **1-Hydroxy-2-hexadecen-4-one** from its IUPAC name. This process is fundamental when direct experimental data is unavailable.



[Click to download full resolution via product page](#)

Caption: Logical workflow for deriving the molecular formula from the IUPAC name.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Palmitoleic Acid | C<sub>16</sub>H<sub>30</sub>O<sub>2</sub> | CID 445638 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Palmitelaidic acid | C<sub>16</sub>H<sub>30</sub>O<sub>2</sub> | CID 5282745 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. PALMITOLEIC ACID | 373-49-9 [chemicalbook.com]
- 4. wap.guidechem.com [wap.guidechem.com]

- To cite this document: BenchChem. ["1-Hydroxy-2-hexadecen-4-one" molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15177116#1-hydroxy-2-hexadecen-4-one-molecular-weight-and-formula\]](https://www.benchchem.com/product/b15177116#1-hydroxy-2-hexadecen-4-one-molecular-weight-and-formula)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)